

Computational & Experimental Profiling of o-Anisaldehyde Semicarbazone (OASC)

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Compound of Interest

Compound Name: 2-Methoxybenzaldehyde
semicarbazone

CAS No.: 5346-30-5

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A DFT-Integrated Technical Guide for Structural & Reactivity Analysis

Executive Summary

This technical guide outlines the protocol for the synthesis, structural characterization, and density functional theory (DFT) analysis of o-anisaldehyde semicarbazone (OASC). OASC is a Schiff base derivative of significant pharmaceutical interest due to its potential antimicrobial, antioxidant, and anticancer properties.

This document bridges the gap between "wet-lab" synthesis and "dry-lab" computational modeling. It provides researchers with a self-validating workflow to correlate experimental spectroscopic data (IR, NMR) with theoretical electronic structure parameters (HOMO-LUMO, MEP) using the B3LYP/6-311++G(d,p) level of theory.

Part 1: Chemical Context & Synthesis Protocol[1]

o-Anisaldehyde Semicarbazone (OASC) is formed via a condensation reaction between o-anisaldehyde (2-methoxybenzaldehyde) and semicarbazide hydrochloride. The presence of the ortho-methoxy group introduces specific steric and electronic effects that distinguish it from its para and meta isomers, influencing its chelation potential and biological binding affinity.

1.1 Validated Synthesis Workflow

To ensure high purity for spectroscopic validation, follow this recrystallization-focused protocol:

- **Reagents:** Dissolve semicarbazide hydrochloride (0.01 mol) and sodium acetate (0.01 mol) in 10 mL of distilled water.
- **Condensation:** Add o-anisaldehyde (0.01 mol) dissolved in 10 mL of ethanol dropwise to the aqueous solution with continuous stirring.
- **Reflux:** Heat the mixture at 60-70°C for 3-4 hours. The solution should turn turbid as the Schiff base forms.
- **Isolation:** Cool in an ice bath. Filter the precipitate and wash with cold ethanol/water (1:1).
- **Purification:** Recrystallize from hot ethanol to obtain needle-shaped crystals.

Critical Quality Attribute (CQA): The melting point should be sharp (approx. range 210–215°C, dependent on solvent purity).

Part 2: Computational Methodology (DFT Framework)

The reliability of electronic structure prediction hinges on the choice of functional and basis set. For semicarbazones, the B3LYP hybrid functional paired with the 6-311++G(d,p) basis set is the field-proven standard, offering the best balance between cost and accuracy for organic electronic properties.

2.1 Computational Protocol (Gaussian/ORCA)

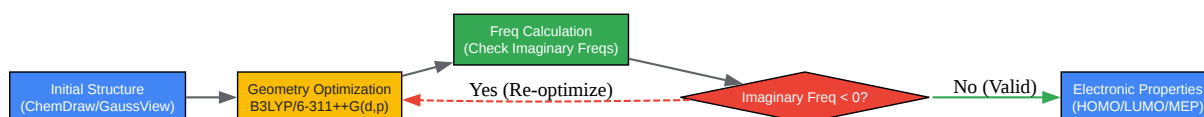
- **Software:** Gaussian 09/16 or ORCA 5.0.
- **Method:** DFT / B3LYP.

- Basis Set: 6-311++G(d,p) (Diffuse and polarization functions are critical for the lone pairs on Oxygen and Nitrogen).
- Solvation: IEF-PCM (Integral Equation Formalism Polarizable Continuum Model) using DMSO or Ethanol to match experimental bio-assay conditions.

2.2 Geometry Optimization Logic

The ortho-methoxy group can adopt two primary conformations relative to the carbonyl/imine group: syn or anti.

- Step 1: Perform a relaxed potential energy surface (PES) scan of the dihedral angle connecting the phenyl ring to the imine group.
- Step 2: Optimize the lowest energy conformer.
- Step 3: Calculate vibrational frequencies. Absence of imaginary frequencies confirms a true local minimum.



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Figure 1: The computational workflow for validating the electronic structure of OASC.

Part 3: Electronic Structure & Reactivity Analysis[1][2]

3.1 Frontier Molecular Orbitals (FMO)

The reactivity of OASC is governed by the energy gap (

) between the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO).

- HOMO Location: Typically localized on the semicarbazone moiety (hydrazinic nitrogen and carbonyl oxygen) and the phenyl ring π -system.

- LUMO Location: Delocalized over the imine linkage (-CH=N-) and the phenyl ring.
- Significance: A lower

(typically 3.5 – 4.5 eV for this class) implies higher chemical reactivity and "softness," correlating with better binding affinity to biological targets (e.g., enzymes like urease or topoisomerase).

Global Reactivity Descriptors Table:

Parameter	Formula	Physical Significance
Ionization Potential (I)		Energy required to remove an electron (Donor ability).
Electron Affinity (A)		Energy released when adding an electron (Acceptor ability).
Chemical Hardness ()		Resistance to charge transfer. Lower = more reactive.
Electrophilicity Index ()		Propensity to accept electrons (Crucial for drug-receptor docking).

3.2 Molecular Electrostatic Potential (MEP)

The MEP map visualizes charge distribution, essential for predicting non-covalent interactions (hydrogen bonding).

- Red Regions (Negative): The Carbonyl Oxygen () and Imine Nitrogen (). These are the preferred sites for electrophilic attack (or metal chelation).
- Blue Regions (Positive): The Amide protons (). These act as H-bond donors.

- Ortho-Effect: The methoxy oxygen usually shows a smaller negative potential region, but its proximity to the imine nitrogen can create a "chelating pocket" for metal ions (Cu, Zn).

Part 4: Spectroscopic Validation (Theory vs. Experiment)

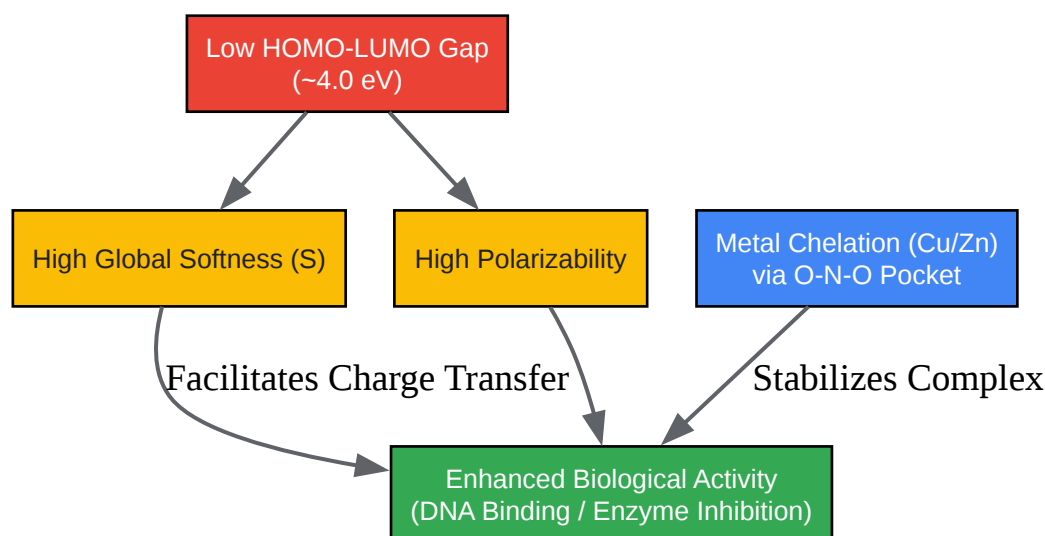
To validate the DFT model, compare the calculated vibrational frequencies with experimental FT-IR data.^[1] Note that DFT calculates harmonic frequencies, which are typically higher than experimental anharmonic frequencies.

Scaling Factor: Multiply calculated frequencies by 0.961 – 0.967 (for B3LYP/6-311++G(d,p)) to align with experimental wavenumbers.

Vibrational Mode	Experimental ()	Scaled DFT ()	Intensity	Description
	3400 - 3450	3430 - 3480	Strong	Amide stretching
	1590 - 1610	1600 - 1620	Medium	Imine linkage (Key Schiff base marker)
	1650 - 1690	1660 - 1680	Strong	Amide I band
	1000 - 1050	1010 - 1040	Weak	Hydrazine linkage

Part 5: Biological Implications & Reactivity Logic

The biological activity of OASC is often attributed to its ability to inhibit enzymes via chelation or nucleophilic attack. The computational data directly feeds into this hypothesis.



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Figure 2: The causal link between electronic structure parameters and pharmaceutical potential.

Key Insight: The ortho-methoxy group often enhances lipophilicity compared to the para isomer, potentially improving membrane permeability. In docking studies, the OASC molecule typically acts as a bidentate or tridentate ligand, coordinating through the azomethine nitrogen and the carbonyl oxygen.

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Sources

- 1. (PDF) Vibrational spectroscopy investigation using ab initio and density functional theory on p-anisaldehyde [academia.edu]
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